

# Physicochemical Properties of Esculin Sesquihydrate: A Technical Guide

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Compound of Interest		
Compound Name:	Esculin sesquihydrate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Esculin sesquihydrate**, a naturally occurring coumarin glucoside. The information presented herein is intended to support research and development activities by providing key data on its chemical and physical characteristics, along with insights into its biological interactions.

# **Core Physicochemical Data**

**Esculin sesquihydrate** is the hydrated form of Esculin, containing one and a half molecules of water for each molecule of the parent compound.[1][2] This hydration influences its stability and solubility. The key physicochemical properties are summarized in the table below.



Property	Value	References
Chemical Formula	C15H16O9·1.5H2O	[2][3]
Molecular Weight	367.31 g/mol	[2][3]
CAS Number	66778-17-4	[1][2][4]
Appearance	White to off-white or light yellow crystalline powder/solid	[1][2][4][5]
Melting Point	195 - 206 °C	[2][4]
Solubility	Water: Slightly soluble.[1][2][4] [5] Phosphate-Buffered Saline (PBS, pH 7.2): ~5 mg/mL.[6] Methanol (hot): 50 mg/mL.[4] [5] Dimethyl Sulfoxide (DMSO): ~16-60 mg/mL.[1][6] Ethanol: ~3 mg/mL.[6] Dimethylformamide (DMF): ~25 mg/mL.[6] Other: Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone.[7]	
Other Properties	Hygroscopic;[1] Fluorescent under UV light.[1]	_

## **Experimental Protocols**

Detailed experimental procedures for the determination of the physicochemical properties of **Esculin sesquihydrate** are not extensively published. However, standard methodologies for compounds of this nature are provided below as a reference for laboratory practice.

## **Determination of Melting Point**

The melting point of **Esculin sesquihydrate** can be determined using a digital melting point apparatus, such as a DigiMelt.



#### Methodology:

- A small, dry sample of Esculin sesquihydrate is finely ground and packed into a capillary tube to a height of approximately 2-3 mm.
- The capillary tube is placed into the heating block of the melting point apparatus.
- For an unknown sample, a rapid heating ramp (e.g., 10-20 °C/minute) can be used to determine an approximate melting range.
- For a more precise measurement, a slower heating rate (e.g., 1-2 °C/minute) is used starting from a temperature approximately 20 °C below the expected melting point.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.

## **Determination of Solubility**

The solubility of **Esculin sesquihydrate** in various solvents can be determined using the shake-flask method.

#### Methodology:

- An excess amount of Esculin sesquihydrate is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed container.
- The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the agitation period, the suspension is allowed to stand, or is centrifuged, to separate the undissolved solid.
- A sample of the supernatant is carefully removed and filtered to ensure no solid particles are present.
- The concentration of Esculin sesquihydrate in the clear supernatant is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection, or UV-Vis spectrophotometry.



• The solubility is expressed in units such as mg/mL or mol/L.

# **Biological Activity and Signaling Pathway Inhibition**

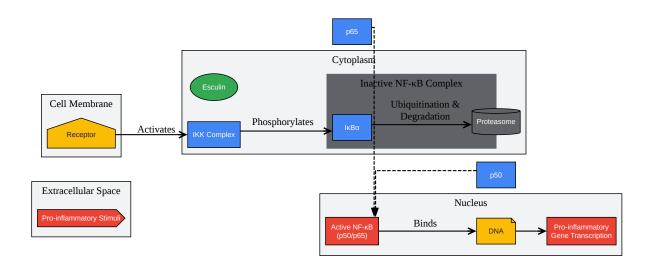
Esculin has demonstrated various biological activities, including anti-inflammatory and antioxidant effects. One of the key mechanisms underlying its anti-inflammatory properties is the inhibition of the Nuclear Factor-kappa B (NF-kB) signaling pathway.

## NF-κB Signaling Pathway and Inhibition by Esculin

The NF-κB pathway is a crucial regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by an inhibitory protein called IκBα. Upon stimulation by pro-inflammatory signals (e.g., cytokines, lipopolysaccharide), the IκB kinase (IKK) complex is activated. IKK then phosphorylates IκBα, leading to its ubiquitination and subsequent degradation by the proteasome. This frees NF-κB to translocate to the nucleus, where it binds to DNA and promotes the transcription of pro-inflammatory genes.

Esculin has been shown to inhibit this pathway. The diagram below illustrates the canonical NF-kB signaling pathway and the point of inhibition by Esculin.





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Inhibition of the NF-kB Signaling Pathway by Esculin.

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